

Enhancing the solubility of C.I. Disperse Red 54 for specific applications

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Compound of Interest

Compound Name: C.I. Disperse red 54

Cat. No.: B1207424

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Technical Support Center: C.I. Disperse Red 54

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in enhancing the solubility of **C.I. Disperse Red 54** for various applications.

Frequently Asked Questions (FAQs)

Q1: What is **C.I. Disperse Red 54** and why is its solubility a concern?

C.I. Disperse Red 54 is a single azo disperse dye with the molecular formula $C_{19}H_{18}ClN_5O_4$ and a molecular weight of approximately 415.83 g/mol.[1][2] It is characterized by its vibrant red color and is primarily used for dyeing synthetic fibers like polyester.[1] Its classification as a fluorescent dye also suggests potential applications in biomedical imaging and as a chemical probe.[3][4] The primary concern with **C.I. Disperse Red 54** is its very low aqueous solubility (approximately 94 µg/L at 20°C), which can lead to issues such as aggregation, precipitation, and low bioavailability in experimental settings.[2]

Q2: What are the primary strategies for enhancing the aqueous solubility of **C.I. Disperse Red 54**?

Several methods can be employed to improve the solubility of sparingly soluble substances like **C.I. Disperse Red 54**. The most common approaches include:

- **Micellar Solubilization:** Utilizing surfactants to form micelles that encapsulate the hydrophobic dye molecules.
- **Temperature Adjustment:** Increasing the temperature of the solvent can significantly enhance the solubility of disperse dyes.
- **Co-solvency:** Adding a water-miscible organic solvent to the aqueous solution.
- **pH Modification:** Adjusting the pH of the solution can influence the solubility, with a weakly acidic pH (4.5-5.5) often being optimal for dyeing applications.^[5]
- **Particle Size Reduction:** Methods like ultrasonication can break down dye agglomerates into smaller particles, increasing the surface area for dissolution.
- **Solid Dispersion:** Dispersing the dye in a solid hydrophilic carrier to improve its dissolution rate.^{[6][7]}

Q3: Can **C.I. Disperse Red 54** be used in biomedical applications?

While primarily an industrial dye, its fluorescent properties open up possibilities for biomedical applications, such as in imaging or as a molecular probe.^{[1][3][8][9]} However, for any in-vivo or in-vitro biological experiments, the dye's purity, toxicity, and stability in physiological conditions must be rigorously evaluated. Enhancing its aqueous solubility is a critical first step for its use in biological systems.

Troubleshooting Guides

Problem	Potential Cause(s)	Suggested Solution(s)
Precipitation of dye in aqueous solution.	1. Low intrinsic solubility.2. Aggregation of dye molecules.3. Change in temperature or pH.	1. Increase the concentration of the solubilizing agent (e.g., surfactant, co-solvent).2. Apply sonication to break up aggregates.3. Maintain a constant temperature and use a buffer to control pH.
Cloudy or unevenly colored solution.	1. Incomplete solubilization.2. Presence of insoluble impurities.	1. Increase the duration or intensity of mixing/sonication.2. Try a different solubilization method or a combination of methods.3. Filter the solution to remove undissolved particles.
Low solubilization efficiency with surfactants.	1. Surfactant concentration is below the critical micelle concentration (CMC).2. Inappropriate choice of surfactant (ionic vs. non-ionic).	1. Ensure the surfactant concentration is well above its CMC.2. Experiment with different types of surfactants (e.g., SDS, Triton X-100) to find the most effective one.
Inconsistent results between experiments.	1. Variability in experimental conditions (temperature, pH, mixing speed).2. Degradation of the dye.	1. Standardize all experimental parameters.2. Store the dye in a cool, dark, and dry place. Prepare fresh solutions for each experiment.

Quantitative Data on Solubility Enhancement

The following tables provide illustrative data on the solubility of disperse dyes under various conditions. Note that these values are representative and may vary for **C.I. Disperse Red 54**. Experimental verification is highly recommended.

Table 1: Effect of Temperature on Disperse Dye Solubility in Water

Temperature (°C)	Illustrative Solubility (mg/L)	Fold Increase
25	0.1	1
50	1.5	15
80	5.0	50
100	12.0	120

Table 2: Effect of Co-solvents on Disperse Dye Solubility in Water at 25°C

Co-solvent (20% v/v)	Illustrative Solubility (mg/L)
None (Water)	0.1
Ethanol	10.5
Acetone	25.2
Dimethyl Sulfoxide (DMSO)	80.7

Table 3: Micellar Solubilization of a Disperse Dye with Different Surfactants at 25°C

Surfactant (at 2x CMC)	Surfactant Type	Illustrative Solubility (mg/L)
None	-	0.1
Sodium Dodecyl Sulfate (SDS)	Anionic	35.4
Triton X-100	Non-ionic	58.9
Cetyltrimethylammonium Bromide (CTAB)	Cationic	25.1

Experimental Protocols

Protocol 1: Preparation of a Stable Aqueous Dispersion using Ultrasonication

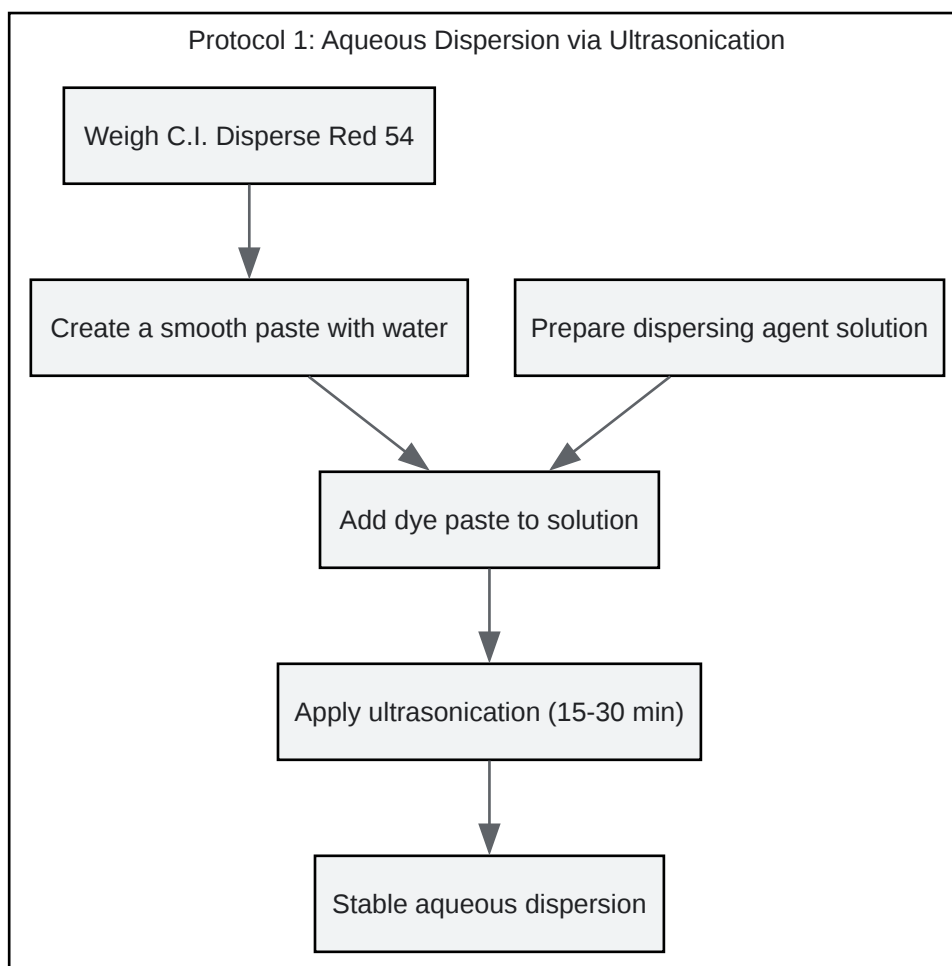
This protocol describes how to prepare a stable dispersion of **C.I. Disperse Red 54** in an aqueous medium, which is a prerequisite for many applications.

Materials:

- **C.I. Disperse Red 54** powder
- Deionized water
- Dispersing agent (e.g., lignosulfonate-based, 1 g/L)
- Wetting agent (optional)
- Ultrasonic probe or bath sonicator

Procedure:

- **Pasting:** Weigh the desired amount of **C.I. Disperse Red 54**. In a separate container, create a smooth paste by adding a small amount of lukewarm deionized water (and a wetting agent, if used). Stir thoroughly to eliminate lumps.
- **Dispersion Preparation:** Fill a beaker with the required volume of deionized water and add the dispersing agent. Stir until fully dissolved.
- **Combining:** Add the dye paste to the dispersing agent solution through a fine sieve to remove any remaining aggregates.
- **Ultrasonication:** Immerse the tip of the ultrasonic probe into the dispersion. Apply ultrasonic energy (e.g., 20 kHz) for 15-30 minutes.^[10] Monitor the temperature to avoid excessive heating. If using a bath sonicator, place the beaker in the bath and sonicate for 30-60 minutes.
- **Final Dispersion:** The resulting fine and stable dispersion is now ready for use.



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*Workflow for preparing an aqueous dispersion of **C.I. Disperse Red 54**.*

Protocol 2: Solubility Determination by UV-Visible Spectrophotometry

This protocol outlines a method to quantify the solubility of **C.I. Disperse Red 54** in a given solvent system.

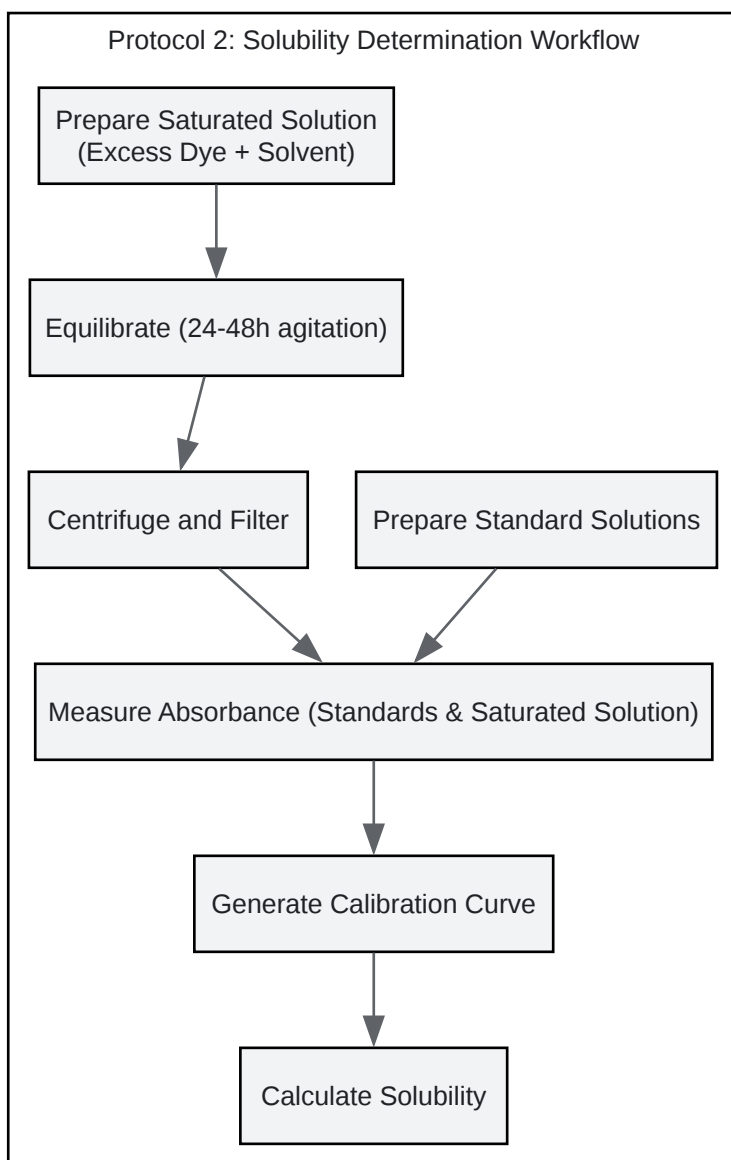
Materials:

- **C.I. Disperse Red 54**
- Chosen solvent (e.g., water, ethanol, surfactant solution)

- UV-Visible Spectrophotometer
- Volumetric flasks
- Centrifuge
- 0.45 μm syringe filters

Procedure:

- Preparation of Saturated Solution: Add an excess amount of **C.I. Disperse Red 54** to a known volume of the solvent in a sealed container.
- Equilibration: Agitate the mixture at a constant temperature (e.g., 25°C) for 24-48 hours to ensure equilibrium is reached.
- Separation: Centrifuge the suspension at high speed (e.g., 10,000 rpm) for 15 minutes to pellet the undissolved dye.
- Sampling and Filtration: Carefully withdraw a sample from the supernatant. Filter the sample through a 0.45 μm syringe filter to remove any remaining solid particles.
- Preparation of Standard Solutions: Prepare a stock solution of **C.I. Disperse Red 54** of a known concentration in the same solvent. Perform serial dilutions to create a series of standard solutions of known concentrations.
- Spectrophotometric Analysis:
 - Determine the maximum absorbance wavelength (λ_{max}) of the dye in the chosen solvent by scanning the spectrum of a standard solution.
 - Measure the absorbance of each standard solution at the λ_{max} to create a calibration curve (Absorbance vs. Concentration).
 - Measure the absorbance of the filtered supernatant from the saturated solution.
- Concentration Calculation: Use the calibration curve to determine the concentration of **C.I. Disperse Red 54** in the saturated solution, which represents its solubility.



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*Workflow for determining the solubility of **C.I. Disperse Red 54**.*

Protocol 3: Enhancing Solubility using Solid Dispersion Technique (Solvent Evaporation Method)

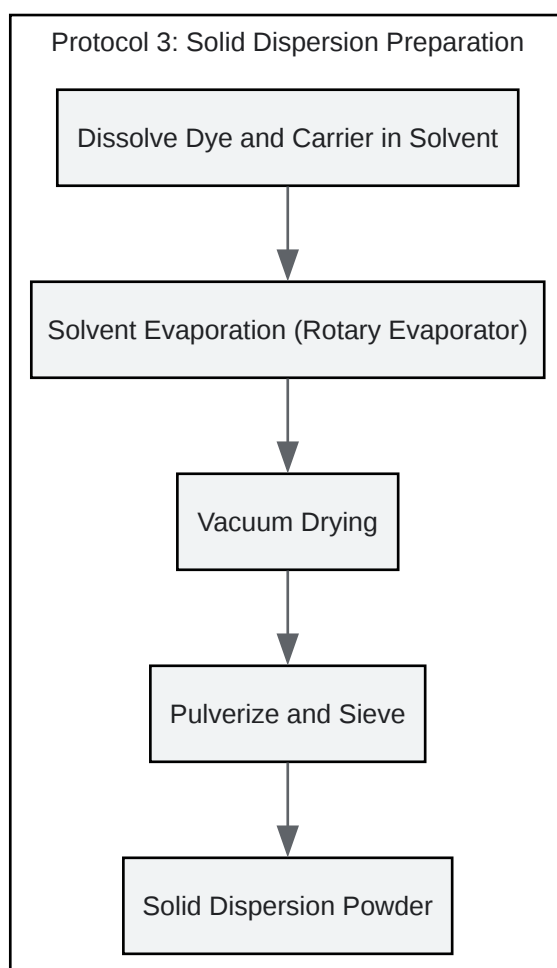
This protocol is relevant for drug development professionals aiming to improve the dissolution rate and bioavailability of a formulation containing **C.I. Disperse Red 54** as a model compound.^{[6][11][12]}

Materials:

- **C.I. Disperse Red 54**
- Hydrophilic carrier (e.g., Polyvinylpyrrolidone (PVP), Polyethylene glycol (PEG))
- Common solvent (e.g., ethanol, methanol, or a mixture that dissolves both dye and carrier)
- Rotary evaporator or vacuum oven

Procedure:

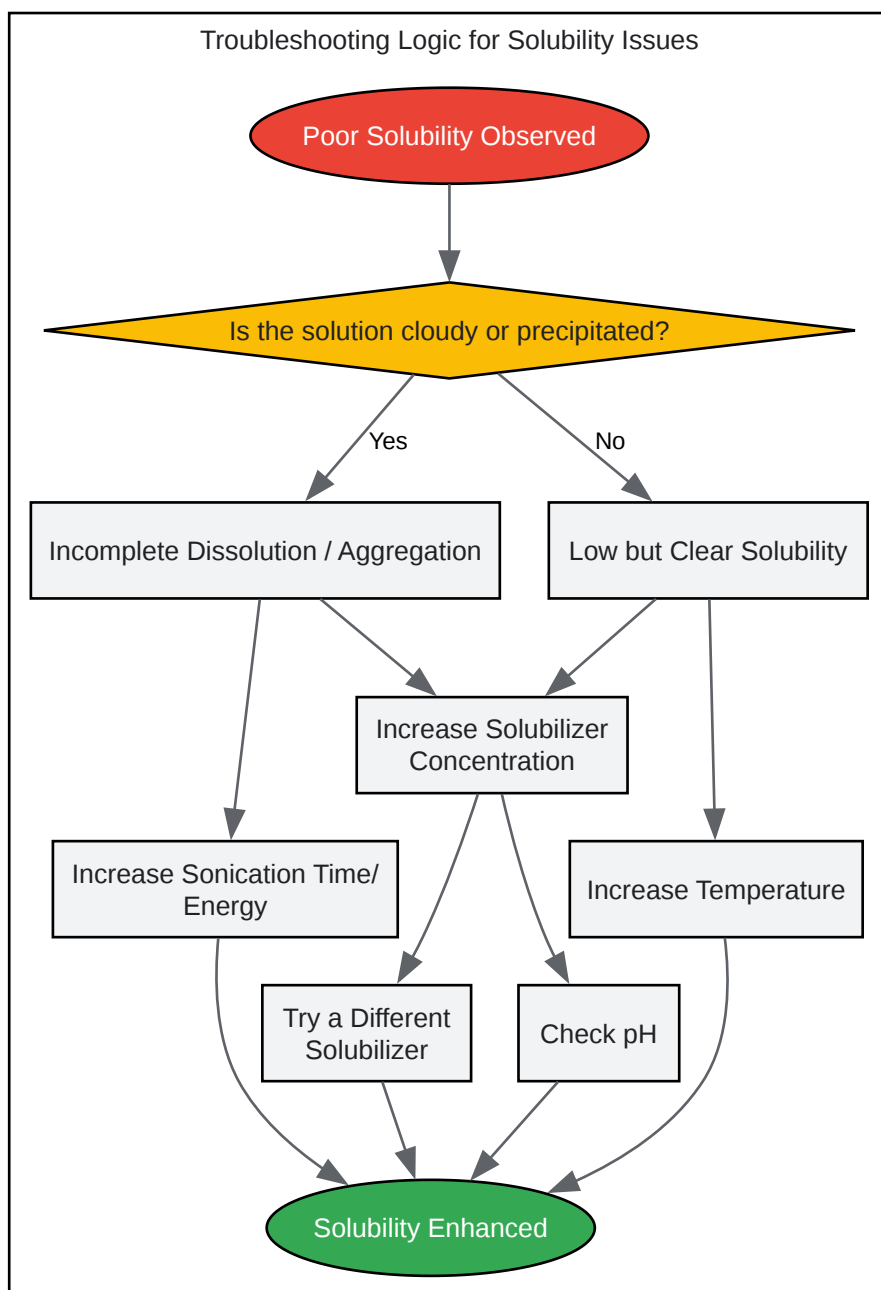
- **Dissolution:** Dissolve both **C.I. Disperse Red 54** and the chosen hydrophilic carrier in the common solvent in a specific ratio (e.g., 1:5 dye to carrier). Ensure complete dissolution.
- **Solvent Evaporation:** Remove the solvent using a rotary evaporator under reduced pressure at a controlled temperature (e.g., 40-60°C).
- **Drying:** Dry the resulting solid mass in a vacuum oven to remove any residual solvent.
- **Pulverization and Sieving:** Pulverize the dried solid dispersion into a fine powder using a mortar and pestle, and then pass it through a sieve to obtain a uniform particle size.
- **Characterization:** The resulting solid dispersion powder can be characterized for its dissolution properties and compared to the pure dye.



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*Workflow for the solid dispersion of **C.I. Disperse Red 54**.*

Logical Relationships in Troubleshooting



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Logical workflow for troubleshooting solubility problems.

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